

Application Notes and Protocols: Boron Trichloride Mediated Friedel-Crafts Acylation Reactions

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Compound of Interest

Compound Name: Boron trichloride

Cat. No.: B046275

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Introduction

The Friedel-Crafts acylation is a cornerstone of organic synthesis, enabling the introduction of an acyl group onto an aromatic ring to form aryl ketones.^[1] These ketones are valuable intermediates in the synthesis of pharmaceuticals, agrochemicals, and fine chemicals. While aluminum chloride (AlCl_3) is the traditional Lewis acid catalyst for this reaction, **boron trichloride** (BCl_3) has emerged as a potent alternative with distinct advantages in certain applications. This document provides detailed application notes, experimental protocols, and comparative data for **boron trichloride**-mediated Friedel-Crafts acylation reactions.

Advantages of Boron Trichloride as a Lewis Acid Catalyst

Boron trichloride is a strong Lewis acid that effectively catalyzes Friedel-Crafts acylation reactions. Its utility stems from several key properties:

- **High Lewis Acidity:** BCl_3 is a stronger Lewis acid than aluminum chloride (AlCl_3) due to less effective back-bonding between the boron 2p and chlorine 3p orbitals, leading to a more electron-deficient boron center. This enhanced acidity can lead to faster reaction rates and activation of less reactive substrates.

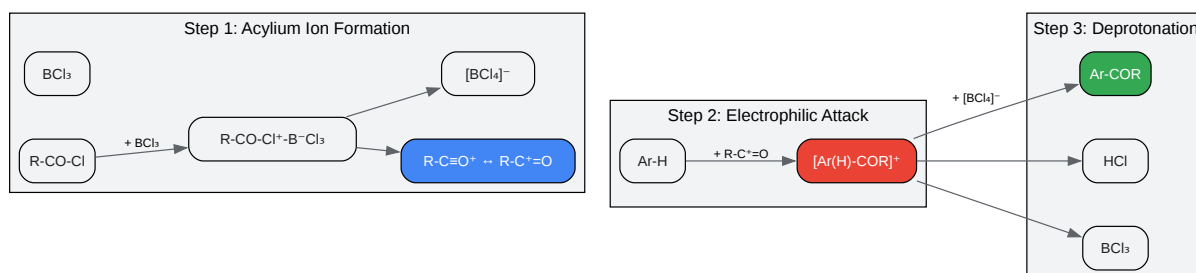
- **Good Solubility:** **Boron trichloride** is soluble in many common organic solvents, facilitating homogeneous reaction conditions.
- **Alternative to AlCl_3 :** It serves as an effective alternative to AlCl_3 , which can sometimes lead to unwanted side reactions or complex work-up procedures.

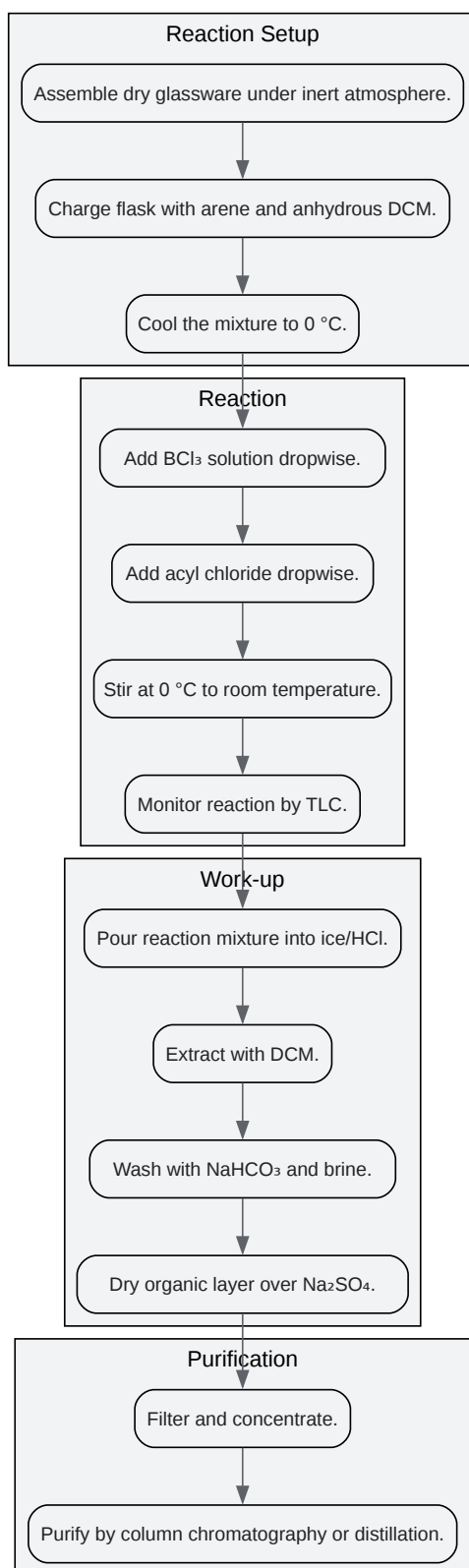
However, it is crucial to handle BCl_3 with care as it is a corrosive and moisture-sensitive gas. Reactions should be carried out under anhydrous conditions in a well-ventilated fume hood.

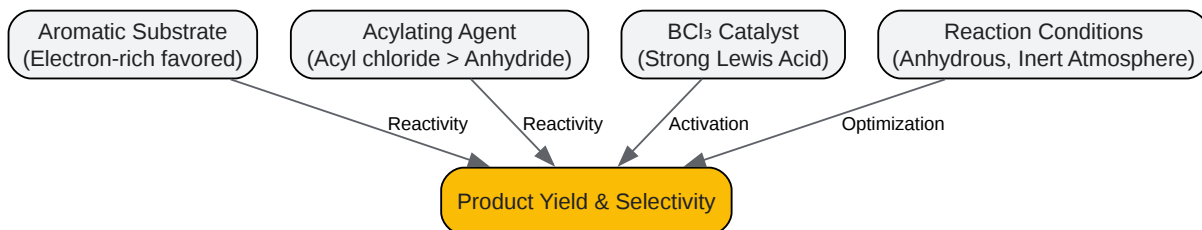
Reaction Mechanism

The mechanism of **boron trichloride**-mediated Friedel-Crafts acylation is analogous to the classical mechanism involving other Lewis acids.

- **Formation of the Acylium Ion:** **Boron trichloride**, a potent Lewis acid, coordinates to the halogen of the acyl halide, activating it and facilitating the departure of the halide to form a resonance-stabilized acylium ion.
- **Electrophilic Aromatic Substitution:** The electron-rich aromatic ring attacks the electrophilic acylium ion, forming a resonance-stabilized carbocation intermediate known as a sigma complex or arenium ion.
- **Deprotonation and Catalyst Regeneration:** A weak base, such as the tetrachloroborate anion ($[\text{BCl}_4]^-$), removes a proton from the sigma complex, restoring the aromaticity of the ring and regenerating the **boron trichloride** catalyst.







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References

- 1. chemguide.co.uk [chemguide.co.uk]
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